

"Tetrahexylammonium iodide" molecular weight and formula

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Compound of Interest

Compound Name: Tetrahexylammonium iodide

Cat. No.: B1219573

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In-depth Technical Guide: Tetrahexylammonium Iodide

This guide provides core technical data on **Tetrahexylammonium Iodide**, a quaternary ammonium salt. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound as a phase transfer catalyst, electrolyte, or in other chemical synthesis applications.

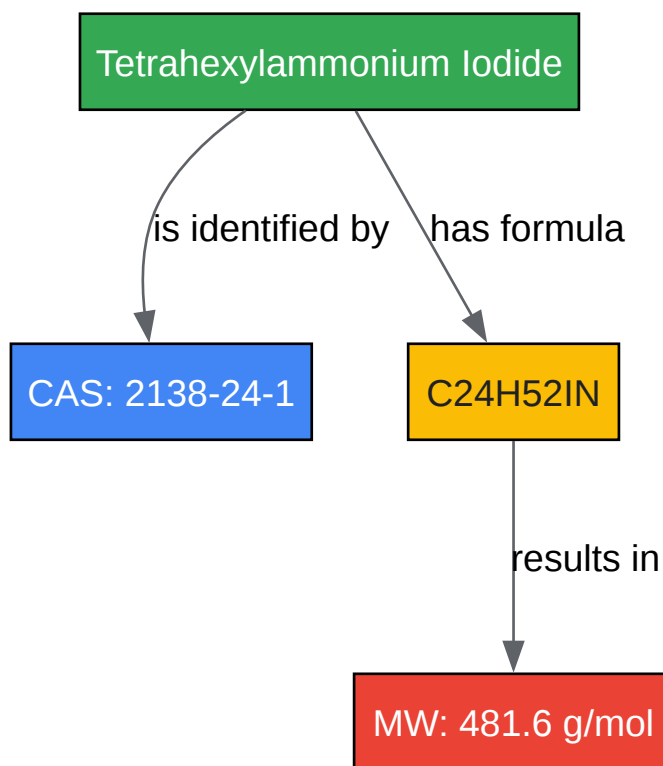
Physicochemical Properties

Tetrahexylammonium iodide is a white to beige crystalline powder.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	C ₂₄ H ₅₂ IN	^{[2][3][4][5]}
Molecular Weight	481.6 g/mol (481.58 g/mol also reported)	^{[2][3][4][6][7]}
CAS Number	2138-24-1	^{[2][6]}
Melting Point	99-101 °C	^{[4][6][7]}
IUPAC Name	tetrahexylazanium iodide	^{[2][5]}

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common identifiers for **Tetrahexylammonium Iodide**.



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Caption: Relationship between the common name, CAS number, molecular formula, and molecular weight of **Tetrahexylammonium Iodide**.

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References

- 1. TETRA-N-HEXYLAMMONIUM IODIDE | 2138-24-1 [chemicalbook.com]

- 2. Tetrahexylammonium iodide | C₂₄H₅₂IN | CID 75056 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. tetrahexylammonium iodide [chembk.com]
- 5. A17589.06 [thermofisher.com]
- 6. 四己基碘化铵 ≥99.0% (AT) | Sigma-Aldrich [sigmaaldrich.com]
- 7. Cas 2138-24-1, TETRA-N-HEXYLAMMONIUM IODIDE | lookchem [lookchem.com]
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